

# Atazanavir-d9: An In-depth Technical Safety Guide

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## Compound of Interest

Compound Name: Atazanavir-d9

Cat. No.: B032600

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This guide provides a comprehensive overview of the safety data for **Atazanavir-d9**, intended for researchers, scientists, and professionals in drug development. The information is compiled from available safety data sheets for the parent compound, atazanavir, and atazanavir sulfate, as specific safety studies on the deuterated analog are not extensively available. The safety profile of **Atazanavir-d9** is expected to be comparable to its non-deuterated counterpart.

## Core Safety and Handling

Atazanavir is an antiretroviral drug of the protease inhibitor class used to treat HIV infection.[1] [2] The deuterated form, **Atazanavir-d9**, is a stable isotope-labeled analog used in research, such as in pharmacokinetic studies.[3]

## GHS Hazard Classification

Atazanavir sulfate is classified under the Globally Harmonized System (GHS) with the following hazards:

- Serious Eye Damage/Eye Irritation (Category 1)[4][5]
- Specific Target Organ Toxicity, Repeated Exposure (Category 1), affecting the liver and heart.[4][6]

The signal word is Danger.[4][6] Hazard statements include H318 (Causes serious eye damage) and H372 (Causes damage to organs through prolonged or repeated exposure).[4][5]

The following pictograms are associated with Atazanavir:

- Corrosion[1][4]
- Health Hazard[1][4]

## Quantitative Data Summary

The following tables summarize the available quantitative and physical/chemical data for Atazanavir and its sulfate salt. This data is critical for safe handling, storage, and experimental design.

### Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C38H43D9N6O7	[3]
Molecular Weight	713.91 g/mol	[3]
CAS Number	1092540-51-6	[3]
Appearance	Off-white to pale yellow colored granular powder	[7]
Melting Point	198 °C	[6]
Bioavailability	60-68%	[2]
Protein Binding	86%	[2]
Elimination Half-life	~7.9 hours (Human)	[2][6]

### Toxicological Data

Detailed quantitative toxicological data such as LD50 values are not readily available in the provided search results. However, qualitative toxicological information and target organs have been identified.

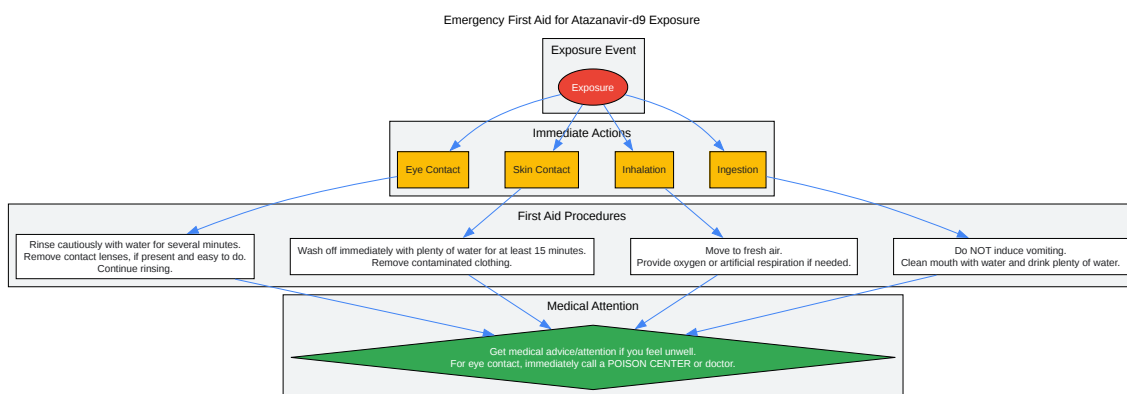
Endpoint	Observation	Species	Source
Target Organs	Heart, Liver	Not specified	[4][6]
Eye Irritation	Severely irritating to eyes	Not specified	[6]
Carcinogenicity (2-year oral study)	No treatment-related tumors observed. NOAEL = 1,200 mg/kg	Rat	[6]
3-Month Dietary Study	NOAEL = 1,000 mg/kg. Low dose effects include fecal changes and changes in clinical pathology parameters.	Rat	[6]

## Experimental Protocols and Methodologies

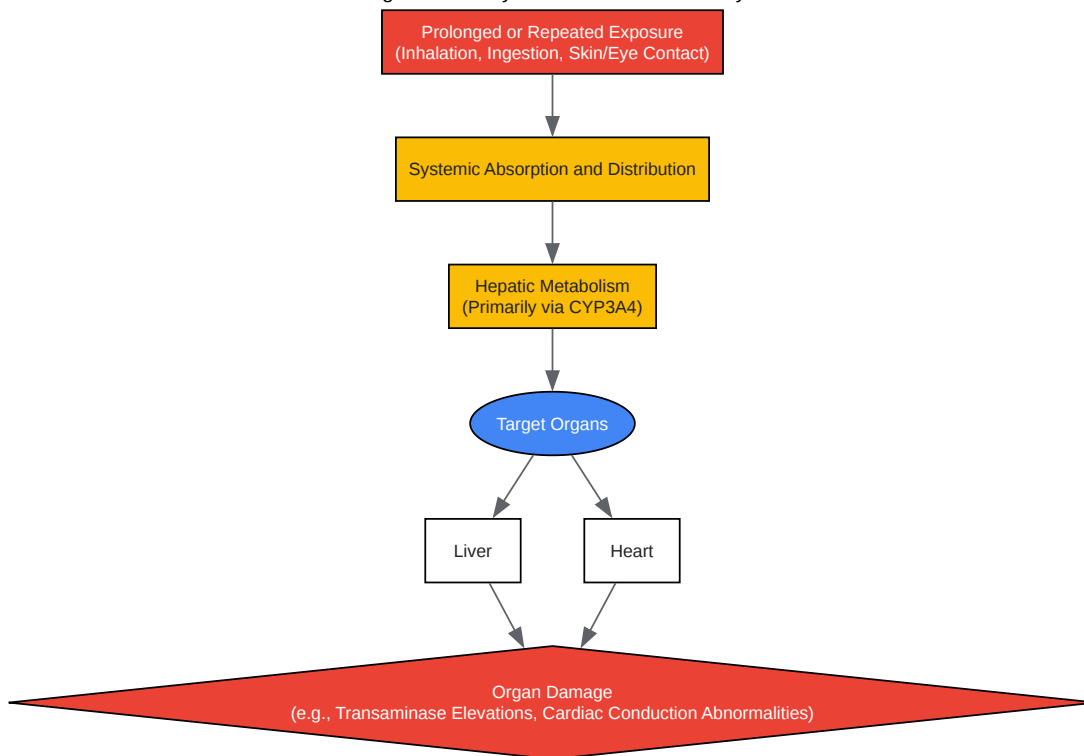
The safety data sheets reviewed do not provide detailed experimental protocols for the toxicological studies cited. They are summaries of findings. For detailed methodologies, direct consultation of the cited studies would be required.

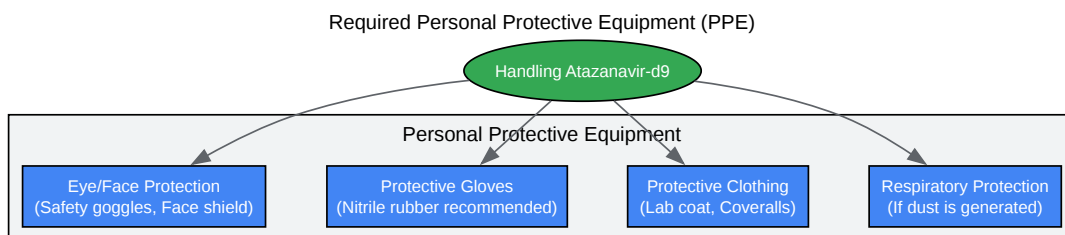
## Mandatory Visualizations

The following diagrams illustrate key safety workflows and concepts related to the handling and potential hazards of **Atazanavir-d9**.



## Logical Pathway of Atazanavir-d9 Toxicity





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